

# 1,5-Dibromoocetane material safety data sheet (MSDS) highlights

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## Compound of Interest

Compound Name: 1,5-Dibromoocetane

Cat. No.: B14700709

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## Core Safety and Handling Guide for 1,5-Dibromoocetane

Disclaimer: A comprehensive Material Safety Data Sheet (MSDS) with experimentally verified data for **1,5-Dibromoocetane** (CAS No. 17912-17-3) is not readily available in public databases. The following information is compiled from computed data and general safety protocols for halogenated hydrocarbons. Researchers should handle this chemical with caution and adhere to all institutional safety guidelines.

## Quantitative Data Summary

The physical and chemical properties of **1,5-Dibromoocetane** are primarily based on computational models.<sup>[1]</sup> These values provide estimates for handling and experimental design.

Table 1: Computed Physical and Chemical Properties of **1,5-Dibromoocetane**

Property	Value	Data Source
Molecular Formula	C <sub>8</sub> H <sub>16</sub> Br <sub>2</sub>	PubChem[1]
Molecular Weight	272.02 g/mol	PubChem[1]
Exact Mass	271.95983 Da	PubChem[1]
XLogP3	4.1	PubChem[1]
Hydrogen Bond Donor Count	0	PubChem[1]
Hydrogen Bond Acceptor Count	0	PubChem[1]
Rotatable Bond Count	5	PubChem[1]
Topological Polar Surface Area	0 Å <sup>2</sup>	PubChem[1]
Heavy Atom Count	10	PubChem[1]

Note: XLogP3 is a computed measure of hydrophobicity.

Due to the lack of a specific safety data sheet, quantitative toxicological and safety hazard data (e.g., LD50, flash point, autoignition temperature) for **1,5-Dibromoocetane** are not available. For similar compounds like 1,8-Dibromoocetane, the flash point is reported as > 112 °C, and it is generally considered an irritant.[2]

## Experimental Protocols: Safe Handling and Emergency Procedures

The following protocols are generalized for the safe handling of halogenated hydrocarbons and should be adapted to specific laboratory conditions and risk assessments.

### 2.1 Personal Protective Equipment (PPE) Protocol

Before handling **1,5-Dibromoocetane**, the following PPE is mandatory:

- Eye Protection: Wear chemical safety goggles or a face shield as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[2]

- Hand Protection: Use chemically resistant gloves (e.g., Viton®, nitrile rubber). Inspect gloves for integrity before each use.
- Skin and Body Protection: Wear a lab coat, long pants, and closed-toe shoes. For larger quantities or in case of potential splashing, an apron or chemical-resistant suit is recommended.
- Respiratory Protection: Work in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of vapors.

## 2.2 Chemical Storage Protocol

- Storage Conditions: Store in a dry, cool, and well-ventilated area.[2][3]
- Container: Keep the container tightly closed to prevent moisture contamination and evaporation.[2][3]
- Incompatible Materials: Store separately from strong oxidizing agents and strong bases.[2][3]

## 2.3 Spill Response Protocol

In the event of a spill, follow this procedure:

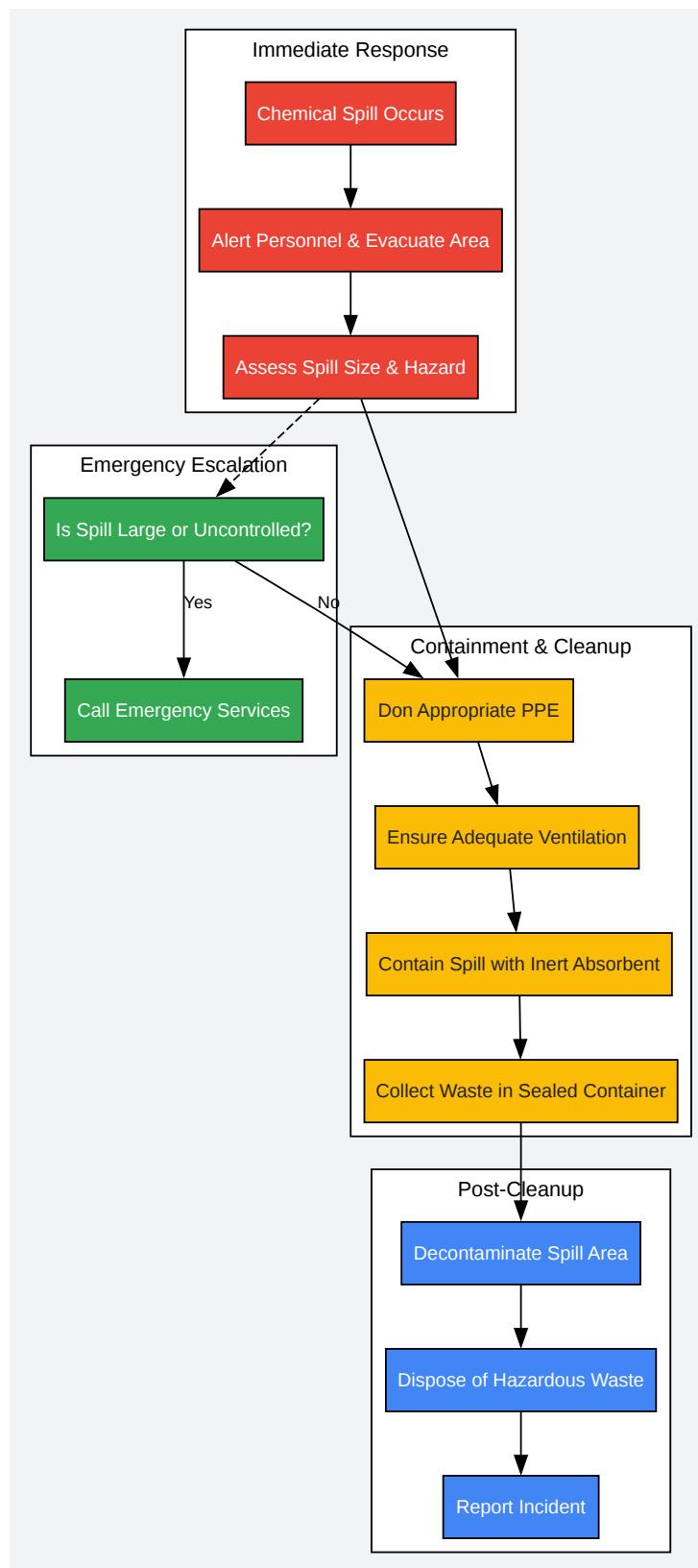
- Evacuate: Immediately alert personnel in the vicinity and evacuate the immediate area.
- Ventilate: Ensure the area is well-ventilated.
- Containment: For liquid spills, use an inert absorbent material such as sand, silica gel, or a universal binder to contain the substance.[2][3]
- Cleanup: Wearing appropriate PPE, carefully collect the absorbed material using non-sparking tools and place it into a suitable, labeled container for hazardous waste disposal.
- Decontamination: Clean the spill area thoroughly with a suitable solvent, followed by soap and water.

## 2.4 First Aid Protocol

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[2]
- Skin Contact: Remove all contaminated clothing. Wash the affected area with plenty of soap and water. If irritation persists, seek medical attention.[3]
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and have them drink plenty of water. Never give anything by mouth to an unconscious person. Seek immediate medical assistance.[2]

## Visualized Safety Workflow

The following diagram illustrates the logical workflow for responding to a chemical spill of a halogenated hydrocarbon like **1,5-Dibromooctane**.

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Caption: Workflow for Chemical Spill Response.

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## References

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